

# C.I. Disperse Red 19 vs other azo disperse dyes solubility

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Quantitative Solubility Comparison

The table below summarizes key experimental solubility data for **C.I. Disperse Red 19** and other azo disperse dyes across different mediums.

Dye Name (C.I. Name)	Molecular Formula / Weight (g/mol)	Solubility in Water (25°C)	Solubility in Supercritical CO <sub>2</sub> (mol/mol)	Test Conditions (for SC-CO <sub>2</sub> )
C.I. Disperse Red 19	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub> / 330.34 [1] [2]	234.5 µg/L [2]	1.51 – 2.63 × 10 <sup>-6</sup> [3]	Pressure: 14-26 MPa; Temperature: 343.15-403.15 K [3]
C.I. Disperse Red 73	Information not provided in search results	Information not available	1.96 – 19.78 × 10 <sup>-6</sup> [3]	Pressure: 14-26 MPa; Temperature: 343.15-403.15 K [3]
C.I. Disperse Orange S-RL	Information not provided in search results	Information not available	1.49 – 2.49 × 10 <sup>-6</sup> [3]	Pressure: 14-26 MPa; Temperature: 343.15-403.15 K [3]

Dye Name (C.I. Name)	Molecular Formula / Weight (g/mol)	Solubility in Water (25°C)	Solubility in Supercritical CO <sub>2</sub> (mol/mol)	Test Conditions (for SC-CO <sub>2</sub> )
Sudan I (Azo dye for comparison)	C <sub>16</sub> H <sub>12</sub> N <sub>2</sub> O / 248.28 [4]	Very low / insoluble [4]	Information not available	Not applicable

## Experimental Protocols for Key Data

The quantitative data presented relies on specific, validated experimental methods. Here are the detailed protocols for the key solubility measurements cited.

### Solubility in Supercritical Carbon Dioxide (SC-CO<sub>2</sub>)

The data for DR19, DR73, and DO S-RL was obtained using a **dynamic (flow-type) method** [3].

- Apparatus:** A self-regulating flow-type supercritical fluid setup was used, comprising a CO<sub>2</sub> cylinder, high-pressure pump, dyeing autoclave (equilibrium cell), and a separation autoclave [3].
- Procedure:** Liquid CO<sub>2</sub> was pumped through a heat exchanger to reach supercritical conditions before entering the autoclave filled with the pure dye. The SC-CO<sub>2</sub> flowed through the dye, became saturated, and then passed through a back-pressure regulator into the separation autoclave. Here, the dissolved dye was collected by depressurization, causing it to precipitate [3].
- Measurement:** The amount of deposited dye was measured gravimetrically (weighed). The volume of CO<sub>2</sub> that passed through the system was measured by a flowmeter. Solubility (in mol dye/mol CO<sub>2</sub>) was calculated from these two measurements [3].
- Error Control:** The estimated errors for temperature and pressure measurements were ±0.1 K and ±0.1 MPa, respectively [3].

### Water Solubility and Aerobic Biodegradation

A study comparing the fate of soluble and insoluble azo dyes used a specific setup to investigate their behavior [4].

- **Reactor System:** Continuous-flow completely mixed stirred-tank reactors were operated under aerobic conditions with a controlled dissolved oxygen level (2-5 mg/L) [4].
- **Dye Preparation:** Sudan I, being insoluble, was suspended in water using heat (60°C water bath) and ultrasonication for 30 minutes to increase its dispersity before introduction to the reactor [4].
- **Analysis:** The study primarily focused on removal mechanisms rather than a pure solubility number. It concluded that the insoluble dye (Sudan I) was removed via **biosorption** onto the surface of microbial zoogloea, while the soluble dye (Acid Orange 7) was removed through **incomplete biodegradation** and bioconversion inside the microbial flocs [4].

## Structural and Performance Relationship Analysis

The differences in solubility and performance can be traced back to the molecular structures of the dyes and the principles of the solvents.

### Molecular Structure and Solubility

- **C.I. Disperse Red 19:** Its structure contains polar groups, including **two hydroxyethyl groups** (-CH<sub>2</sub>-CH<sub>2</sub>-OH) [1]. While these make it less polar than many water-soluble dyes, they still impart higher polarity compared to other disperse dyes lacking such groups. This higher polarity is a key reason for its **relatively lower solubility in non-polar supercritical CO<sub>2</sub>** compared to DR73 [3].
- **General Principle:** Dyes with **low polarity and the absence of strong polar groups** (e.g., -SO<sub>3</sub>H, multiple -OH) generally exhibit higher solubility in SC-CO<sub>2</sub>. Research confirms that dyes with high polarity have low solubility in SC-CO<sub>2</sub>, and modifications like the introduction of halogen atoms can enhance it [3].

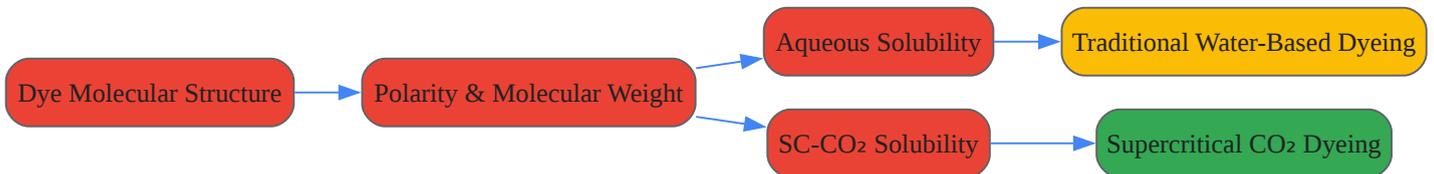
### Solvent System and Dyeing Application

The choice of solvent system is fundamental to the dyeing process and dictates which dye properties are most important.

- **Traditional Aqueous Medium:** Disperse dyes are non-ionic and have very low water solubility. They are applied as fine dispersions in water with the help of dispersing agents [5] [6]. The low water solubility of DR19 is therefore typical and required for this application method [2].
- **Supercritical CO<sub>2</sub> Medium:** This is a **non-polar, water-less dyeing technology**. SC-CO<sub>2</sub> acts as the solvent to penetrate synthetic fibers and carry the dye molecules. It requires dyes with adequate solubility in SC-CO<sub>2</sub>, eliminating the need for dispersants and the subsequent generation of

wastewater [3]. The performance of a dye in this advanced system is directly linked to its SC-CO<sub>2</sub> solubility data [3].

To illustrate the logical relationship between a dye's molecular structure, its inherent properties, and its performance in different applications, refer to the following diagram:



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Figure 1: The relationship between a dye's molecular structure and its application performance, highlighting the divergent solubility requirements for different dyeing technologies.

## Conclusion and Key Takeaways

- **C.I. Disperse Red 19** exhibits **low solubility** in both water and supercritical CO<sub>2</sub>, consistent with its role as a disperse dye.
- For advanced **supercritical CO<sub>2</sub> dyeing**, DR19's performance is moderate. Dyes like **C.I. Disperse Red 73**, with a different molecular structure, show significantly higher solubility in SC-CO<sub>2</sub> under identical conditions [3].
- The key differentiating factor is **molecular polarity**. Dyes designed with lower polarity and specific non-polar substituents will generally outperform DR19 in non-polar solvent systems like SC-CO<sub>2</sub> [3].

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To cite this document: Smolecule. [C.I. Disperse Red 19 vs other azo disperse dyes solubility].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893905#c-i-disperse-red-19-vs-other-azo-disperse-dyes-solubility>]

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